

Application Note & Protocol: SPR741

Checkerboard Assay for Evaluating Synergistic Antibiotic Activity

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Compound of Interest

Compound Name: SPR741
CAS No.: 1179330-52-9
Cat. No.: B15563043

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Audience: Researchers, scientists, and drug development professionals.

Application Notes

SPR741 is a novel antibiotic potentiator derived from polymyxin B.[1][2] On its own, **SPR741** has minimal direct antibacterial activity. Its primary function is to act as an adjuvant, disrupting the outer membrane of Gram-negative bacteria.[1][3][4] This disruption increases the permeability of the membrane, allowing other co-administered antibiotics, which may normally be ineffective against Gram-negative pathogens, to penetrate the cell and reach their molecular targets.[3][5] This mechanism effectively broadens the spectrum of activity for many existing antibiotic classes.[6]

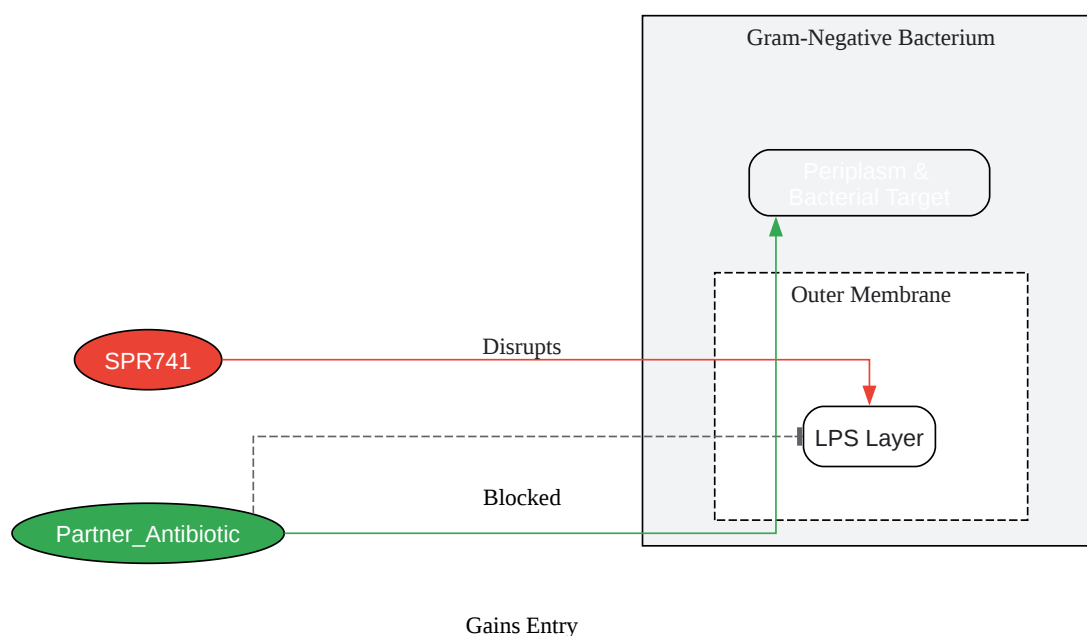
The checkerboard assay is a standard in vitro method used to assess the interactions between two antimicrobial agents.[7][8][9] By testing various concentrations of two drugs, both alone and in combination, this assay can quantitatively determine whether their interaction is synergistic, additive, indifferent, or antagonistic.[10] Studies have successfully used the checkerboard method to demonstrate the synergistic effects of **SPR741** with antibiotics such as

macrolides (erythromycin, clarithromycin, azithromycin) and rifampin against multidrug-resistant Gram-negative bacteria like *Klebsiella pneumoniae*, *Acinetobacter baumannii*, and Enterobacteriaceae.[5][11][12][13][14]

This document provides a detailed protocol for performing a checkerboard assay to evaluate the synergistic potential of **SPR741** with a partner antibiotic.

Mechanism of Action of SPR741

SPR741, a cationic peptide, interacts with and perturbs the lipopolysaccharide (LPS) layer of the Gram-negative outer membrane. This destabilizes the membrane, creating openings that facilitate the entry of the partner antibiotic into the periplasmic space, allowing it to reach its target and exert its antibacterial effect.



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Caption: **SPR741** disrupts the outer membrane, enabling partner antibiotic entry.

Experimental Protocol: Checkerboard Assay

This protocol outlines the steps for determining the synergistic activity of **SPR741** and a partner antibiotic against a selected bacterial strain.

3.1. Materials

- **SPR741** (lyophilized powder)
- Partner antibiotic (lyophilized powder)
- Bacterial Isolate (e.g., *A. baumannii*, *K. pneumoniae*)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)[13]
- Sterile 96-well microtiter plates (U-bottom)
- Sterile reagent reservoirs
- Multichannel and single-channel pipettes
- Spectrophotometer or McFarland turbidity standards
- Plate incubator (35-37°C)[8]

3.2. Preparation of Reagents

- Antibiotic Stock Solutions: Prepare stock solutions of **SPR741** and the partner antibiotic in a suitable solvent (e.g., sterile deionized water or DMSO) at a concentration at least 10x the highest concentration to be tested.
- Bacterial Inoculum:
 - From an overnight culture plate, select 3-5 colonies and suspend them in sterile saline or CAMHB.

- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL.
- Dilute this suspension in CAMHB to achieve a final inoculum concentration of 5×10^5 CFU/mL in each well of the microtiter plate.^[8]

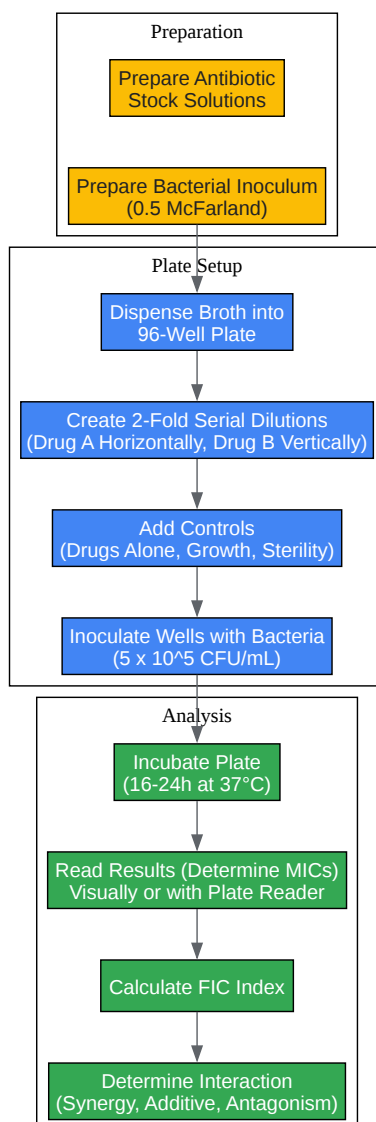
3.3. Checkerboard Assay Setup

The setup involves creating a two-dimensional array of concentrations where each well contains a unique combination of the two agents.

- Plate Preparation: Add 50 μ L of CAMHB to all wells of a 96-well plate, except for column 1 and row A.
- Drug A (**SPR741**) Dilution:
 - Prepare a working solution of **SPR741** at 4x the highest desired concentration.
 - Add 100 μ L of this working solution to the first well (A1) and 50 μ L to the remaining wells in row A (A2-A11).
 - Perform a 2-fold serial dilution along row A by transferring 50 μ L from A1 to A2, mixing, then A2 to A3, and so on, discarding 50 μ L from the last well (A11).
- Drug B (Partner Antibiotic) Dilution:
 - Prepare a working solution of the partner antibiotic at 4x the highest desired concentration.
 - Add 100 μ L of this working solution to well A1 and 50 μ L to the remaining wells in column 1 (B1-G1).
 - Perform a 2-fold serial dilution down column 1 by transferring 50 μ L from A1 to B1, mixing, then B1 to C1, and so on, discarding 50 μ L from the last well (G1).
- Combination Dilutions:
 - Using a multichannel pipette, transfer 50 μ L from each well in column 1 (A1-G1) to the corresponding wells across their respective rows (e.g., A1 across row A, B1 across row B).

- This creates the 'checkerboard' of combination concentrations.
- Controls:
 - Drug A Alone: Row H can be used for serial dilutions of **SPR741** only.
 - Drug B Alone: Column 12 can be used for serial dilutions of the partner antibiotic only.
 - Growth Control: One well (e.g., H12) should contain only broth and the bacterial inoculum.
 - Sterility Control: One well should contain only sterile broth.
- Inoculation: Add 100 µL of the prepared bacterial inoculum (final concentration 5×10^5 CFU/mL) to each well, except the sterility control.[8]
- Incubation: Incubate the plate at 35-37°C for 16-24 hours.[15]

Experimental Workflow Diagram



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Caption: Workflow for the checkerboard synergy assay from prep to analysis.

Data Collection and Analysis

5.1. Reading Results The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antibiotic that prevents visible growth of the bacteria.

- MIC of Drug A alone (MICA): The lowest concentration of Drug A in its control row/column that inhibits growth.

- MIC of Drug B alone (MICB): The lowest concentration of Drug B in its control row/column that inhibits growth.
- MIC in Combination (A and B): For each well showing no growth, the concentrations of Drug A and Drug B are recorded. The combination with the most significant potentiation is used for the FIC calculation.

5.2. Calculating the Fractional Inhibitory Concentration (FIC) Index The FIC index is calculated to quantify the interaction between the two agents.[\[8\]](#)[\[10\]](#)

- Calculate FIC for each drug:
 - $FICA = (\text{MIC of Drug A in combination}) / (\text{MIC of Drug A alone})$
 - $FICB = (\text{MIC of Drug B in combination}) / (\text{MIC of Drug B alone})$
- Calculate the FIC Index (FIC_i):
 - $\text{FIC Index} = FICA + FICB$

The combination that yields the lowest FIC Index is reported.[\[15\]](#)

5.3. Interpretation of Results The calculated FIC Index value is used to classify the interaction.
[\[8\]](#)[\[10\]](#)[\[15\]](#)

FIC Index (FIC _i)	Interaction Classification	Description
≤ 0.5	Synergy	The combined effect is significantly greater than the sum of individual effects.
> 0.5 to ≤ 4.0	Additive or Indifference	The combined effect is equal to or slightly greater than the sum of individual effects.
> 4.0	Antagonism	The combined effect is less than the effect of the more active agent alone.

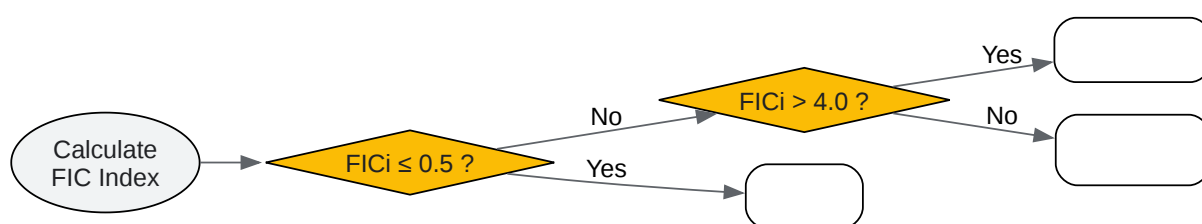
Example Data: SPR741 in Combination with Rifampin

The following table summarizes results from a study testing **SPR741** with rifampin against an extensively drug-resistant (XDR) strain of *Acinetobacter baumannii* (AB5075).^{[13][14]}

Drug(s)	MIC (µg/mL)	Fold Reduction in Rifampin MIC	FIC Index	Interaction
SPR741 alone	128	-	-	-
Rifampin alone	4.0	-	-	-
Rifampin + SPR741 (2.0 µg/mL)	0.5	8-fold	0.14	Synergy

Calculation based on the data: $FIC_{Rifampin} = 0.5/4.0 = 0.125$; $FIC_{SPR741} = 2.0/128 = 0.0156$.
FIC Index = $0.125 + 0.0156 \approx 0.14$.

Data Interpretation Logic



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Caption: Decision pathway for classifying antibiotic interactions via FIC index.

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